Angiotensin-(1-7): A Comprehensive Technical Guide to its Physiological Functions

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Compound of Interest

Compound Name:	*Angiotensin (1-7)*
CAS No.:	*51833-78-4*
Cat. No.:	*B1684583*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Angiotensin-(1-7) [Ang-(1-7)] has emerged as a critical counter-regulatory hormone within the renin-angiotensin system (RAS). Traditionally, the RAS was viewed as a linear cascade culminating in the production of the potent vasoconstrictor and pro-inflammatory peptide, Angiotensin II (Ang II). However, the discovery of Ang-(1-7) and its primary receptor, Mas, has unveiled a protective axis of the RAS, the Angiotensin-Converting Enzyme 2 (ACE2)/Ang-(1-7)/Mas axis, which often opposes the detrimental effects of the classical ACE/Ang II/AT1 receptor axis.[1][2][3] This guide provides an in-depth technical overview of the physiological functions of Ang-(1-7), presenting quantitative data, detailed experimental protocols, and visualizations of its signaling pathways to support further research and drug development in this promising area.

Core Physiological Functions of Angiotensin-(1-7)

Ang-(1-7) exerts a wide range of beneficial effects across multiple organ systems, primarily through its interaction with the G protein-coupled Mas receptor.[4][5] Its actions are often

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characterized as vasodilatory, anti-proliferative, anti-inflammatory, and anti-fibrotic, thereby counteracting the pathological effects of Ang II.[3][6][7]

Cardiovascular Functions

In the cardiovascular system, Ang-(1-7) is a potent vasodilator, contributing to the regulation of blood pressure.[6][8] It also exhibits anti-hypertrophic and anti-fibrotic effects on the heart, suggesting a protective role in cardiac remodeling.[9][10][11]

Renal Functions

Ang-(1-7) plays a complex role in renal physiology. It can induce vasodilation of afferent arterioles, potentially increasing renal blood flow.[3][12] Its effects on sodium and water excretion can vary depending on the physiological context, with some studies reporting natriuretic and diuretic effects.[13][14] Furthermore, Ang-(1-7) has been shown to attenuate renal fibrosis in models of kidney disease.[2][15]

Metabolic Functions

Emerging evidence highlights the significant role of Ang-(1-7) in metabolic regulation. It has been shown to improve insulin sensitivity and glucose tolerance in animal models of metabolic syndrome.[16][17][18] These effects are linked to its ability to modulate insulin signaling pathways in key metabolic tissues such as skeletal muscle, adipose tissue, and the liver.[16][19][20]

Neurological Functions

Within the central nervous system, Ang-(1-7) is involved in the regulation of blood pressure and baroreflex sensitivity.[2][5][21] It also exerts neuroprotective effects, including anti-inflammatory actions in microglia and the attenuation of neuronal apoptosis in models of ischemic stroke.[1][6][7]

Data Presentation: Quantitative Effects of Angiotensin-(1-7)

The following tables summarize key quantitative data on the physiological effects of Angiotensin-(1-7) from various preclinical and clinical studies.

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Table 1: Cardiovascular Effects of Angiotensin-(1-7)

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Parameter	Species/Model	Ang-(1-7) Treatment	Key Findings	Reference(s)
Blood Pressure	Spontaneously Hypertensive Rats (SHR)	7-day intravenous infusion (24 µg/kg/h)	No significant change in Mean Arterial Pressure (MAP).	[22]
DOCA-salt hypertensive rats	14-day intracerebroventricular infusion (200 ng/h)	Significant attenuation of the increase in MAP.	[23]	
Rats with subtotal nephrectomy	10-day subcutaneous infusion (24 µg/kg/h)	Further increase in blood pressure.	[24]	
Vasodilation	Isolated rabbit afferent arterioles	10^{-10} to 10^{-6} mol/L	Dose-dependent increase in luminal diameter from 8.9±1.0 to 16.3±1.1 µm.	[3][12]
Canine coronary artery rings	2 µmol/L	6.6-fold leftward shift in the EC_{50} of bradykinin-induced vasodilation.	[6]	
Cardiac Hypertrophy	Ang II-infused rats	Co-infusion of Ang-(1-7)	Attenuated the Ang II-induced increase in left ventricular wall thickness, heart weight/body weight ratio, and cardiomyocyte diameter by 65%, 71%, and	[9]

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			74%, respectively.
Ang II-infused rats	Co-infusion of Ang-(1-7)	Significantly reduced Ang II-mediated increase in myocyte cross-sectional area and interstitial fibrosis.	[10]

Table 2: Renal and Metabolic Effects of Angiotensin-(1-7)

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Parameter	Species/Model	Ang-(1-7) Treatment	Key Findings	Reference(s)
Renal Function (in Heart Failure)	Rats with aortocaval fistula	Acute IV infusion (0.3-300 ng/kg/min)	No significant effect in CHF rats, but increased urinary flow, Na+ excretion, GFR, and RPF in sham controls.	[25][26]
Rats with aortocaval fistula	Chronic IP infusion (24 µg/kg/h)	Significant diuretic and natriuretic effects in CHF rats.	[25][26]	
Insulin Resistance	Fructose-fed rats (Metabolic Syndrome)	14-day subcutaneous infusion (100 ng/kg/min)	Normalized hyperinsulinemia and improved insulin signaling (IR/IRS-1/PI3K/Akt pathway).	[16]
Rats with Metabolic Syndrome	Oral treatment	Decreased HOMA-IR compared to control.	[18]	
Plasma Concentration	Healthy human volunteers	N/A	Reference range for plasma ir-Ang-(1-7): 1.0–9.5 pmol/L (median, 4.7 pmol/L).	[21]

Experimental Protocols

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This section provides detailed methodologies for key experiments cited in this guide.

Competitive Radioligand Binding Assay for Mas Receptor

This protocol is used to determine the binding affinity of Ang-(1-7) and its analogues to the Mas receptor.

- Cell Culture: Chinese Hamster Ovary (CHO) cells stably transfected with the Mas receptor (CHO-Mas cells) are cultured to confluence.
- Membrane Preparation: Cells are harvested, and a cell membrane suspension is prepared.
- Assay Setup: The cell membrane suspension is added to each well of a microplate.
- Competitive Binding:
  - Total Binding: Only the radioligand (e.g., ^{125}I-Ang-(1-7)) is added.
  - Non-specific Binding: The radioligand is added along with a high concentration of unlabeled Ang-(1-7).
  - Competitive Binding: The radioligand is added with varying concentrations of the test peptide.
- Incubation: The plate is incubated to allow binding to reach equilibrium (e.g., 60-120 minutes at room temperature).
- Separation: The contents of each well are rapidly filtered through a glass fiber filter to separate bound from free radioligand.
- Washing: Filters are washed with ice-cold binding buffer.
- Quantification: The radioactivity of the filters is measured using a gamma counter.
- Data Analysis: The half-maximal inhibitory concentration (IC_{50}) is calculated from the competition curve.[1]

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Measurement of Angiotensin-(1-7) in Plasma by Radioimmunoassay (RIA)

This protocol describes a method for quantifying Ang-(1-7) levels in blood samples.

- Sample Collection: Blood is collected in chilled EDTA tubes.
- Extraction: Ang-(1-7) is extracted from plasma using ethanol and purified on a phenyl-silylsilica column.
- Radioimmunoassay:
  - A specific rabbit anti-Ang-(1-7) antiserum is used.
  - A standard curve is generated using known concentrations of Ang-(1-7).
  - The extracted samples are incubated with the antiserum and a radiolabeled Ang-(1-7) tracer.
  - Antibody-bound and free tracer are separated.
  - The radioactivity of the bound fraction is measured.
- Quantification: The concentration of Ang-(1-7) in the samples is determined by comparing their radioactivity to the standard curve.[21]

In Vivo Assessment of Cardiovascular Function in Rats

This protocol is used to evaluate the effects of Ang-(1-7) on blood pressure and heart rate in conscious, freely moving rats.

- Animal Preparation: Rats are instrumented with arterial catheters for blood pressure measurement and venous catheters for drug infusion.
- Blood Pressure Measurement: Mean arterial pressure (MAP) and heart rate (HR) are continuously recorded using a pressure transducer and a data acquisition system.

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- Drug Administration: Ang-(1-7) is administered via intravenous infusion using an osmotic minipump for long-term studies or bolus injections for acute studies.
- Data Analysis: Changes in MAP and HR are analyzed and compared between treatment and control groups.[22]

Western Blotting for Signaling Pathway Analysis

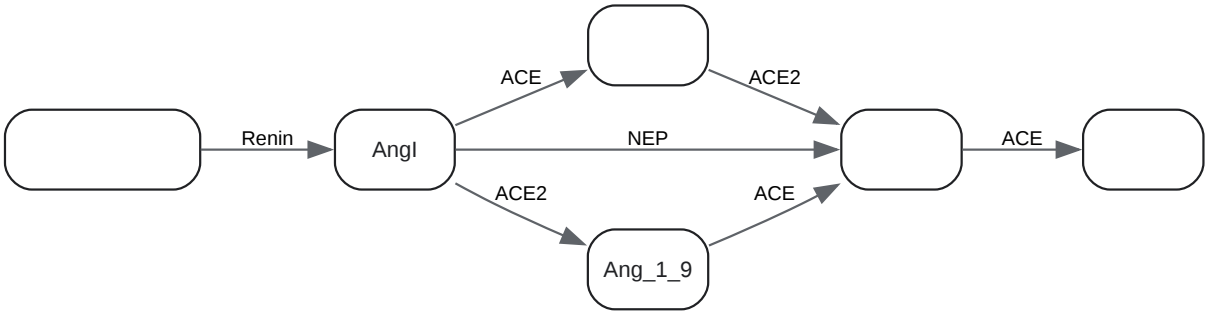
This protocol is used to assess the activation of key signaling proteins in response to Ang-(1-7).

- Cell/Tissue Lysis: Cells or tissues are homogenized in a lysis buffer containing protease and phosphatase inhibitors.
- Protein Quantification: The protein concentration of the lysates is determined.
- Electrophoresis: Equal amounts of protein are separated by SDS-PAGE.
- Transfer: Proteins are transferred from the gel to a nitrocellulose or PVDF membrane.
- Blocking: The membrane is incubated in a blocking solution (e.g., 5% milk in TBST) to prevent non-specific antibody binding.
- Primary Antibody Incubation: The membrane is incubated with a primary antibody specific for the target protein (e.g., phospho-Akt, phospho-ERK).
- Secondary Antibody Incubation: The membrane is incubated with a horseradish peroxidase (HRP)-conjugated secondary antibody.
- Detection: The protein bands are visualized using an enhanced chemiluminescence (ECL) detection system.
- Quantification: The intensity of the bands is quantified using densitometry software.[17]

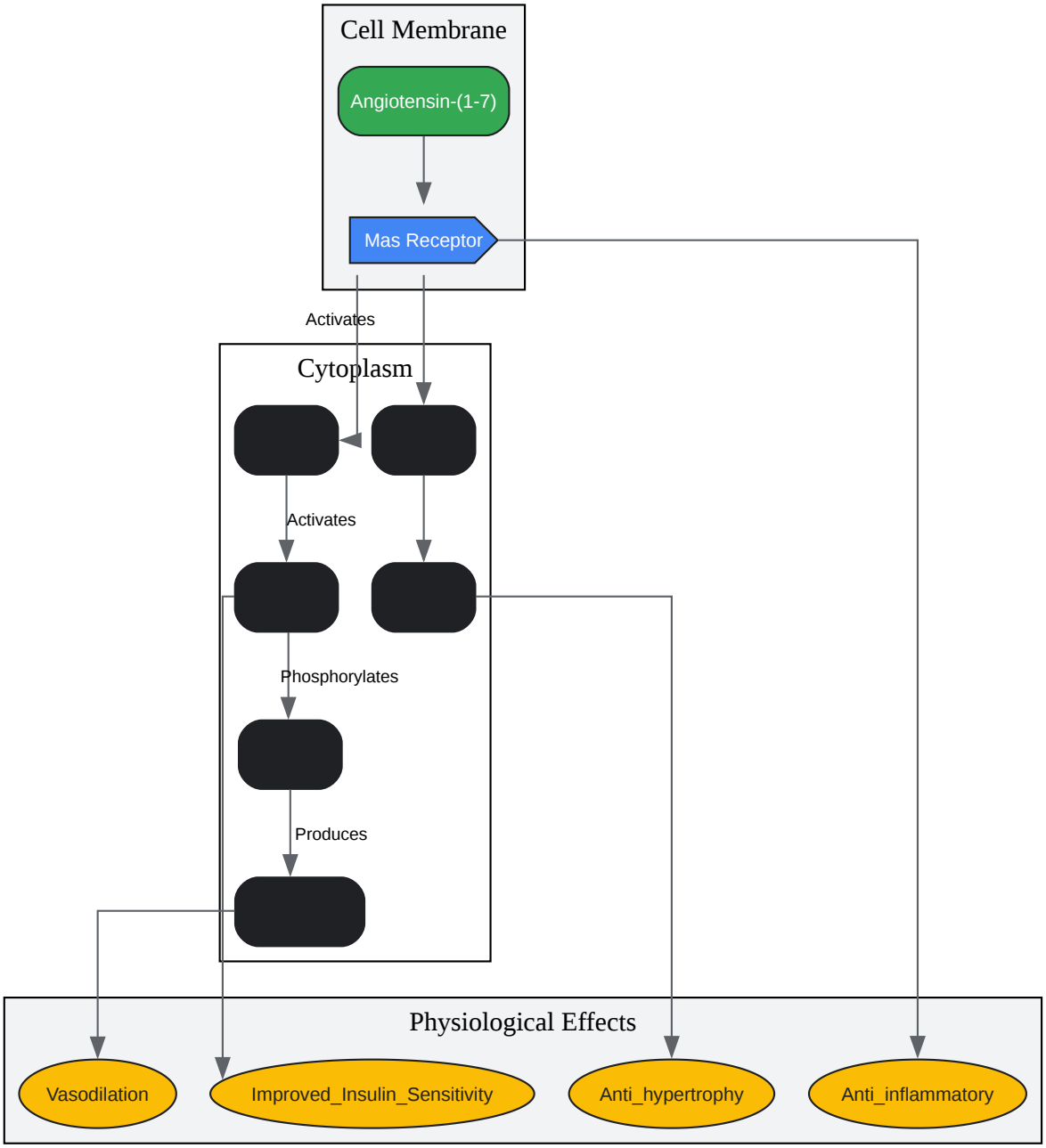
Visualization of Signaling Pathways and Workflows

The following diagrams, generated using the DOT language, illustrate key signaling pathways and experimental workflows related to Angiotensin-(1-7).

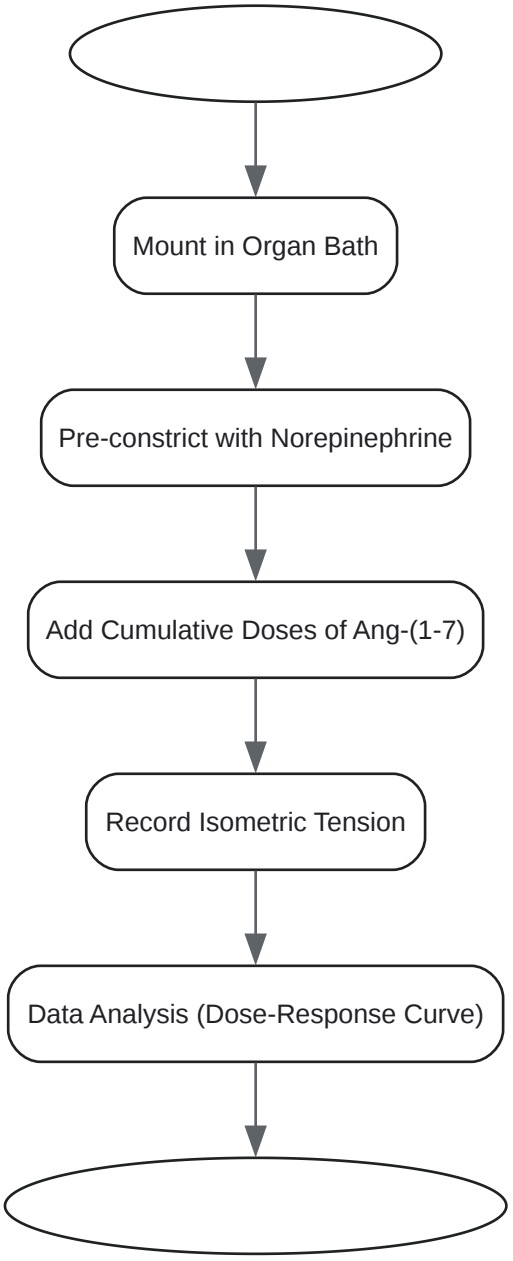
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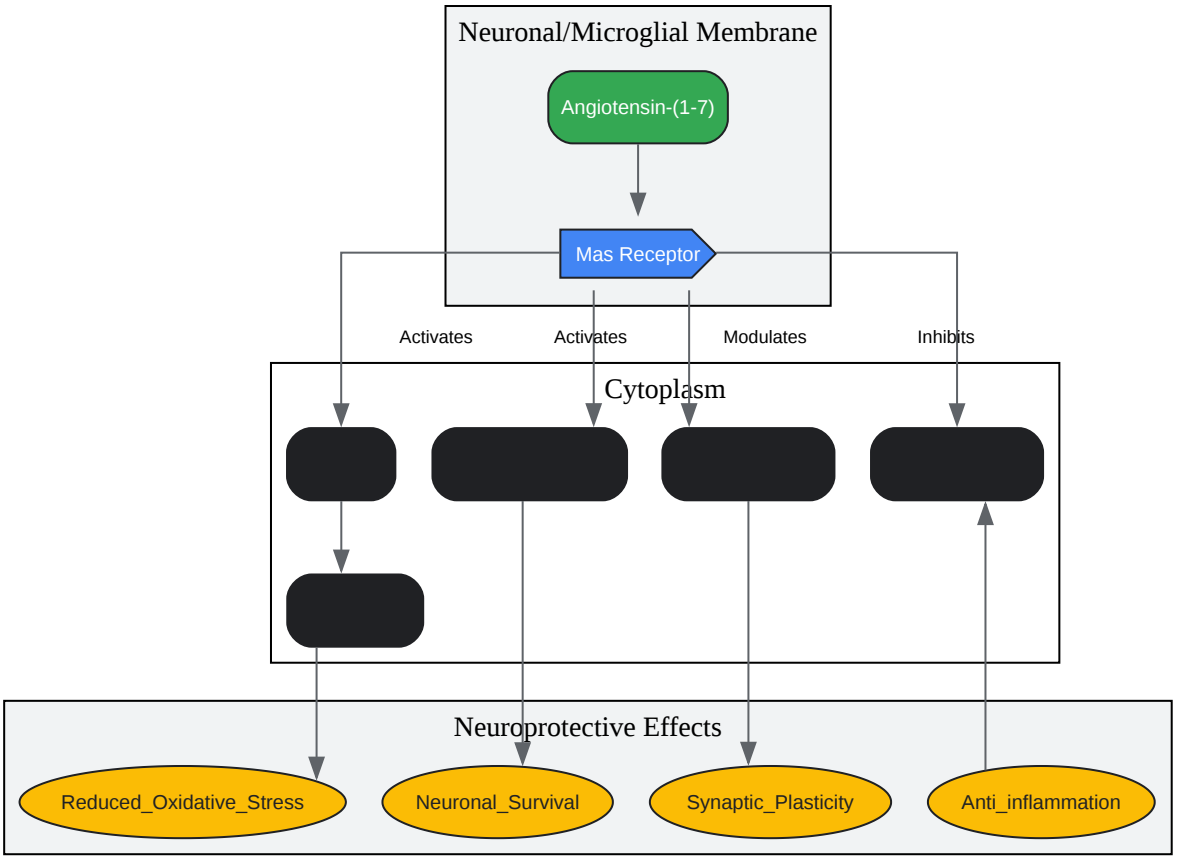
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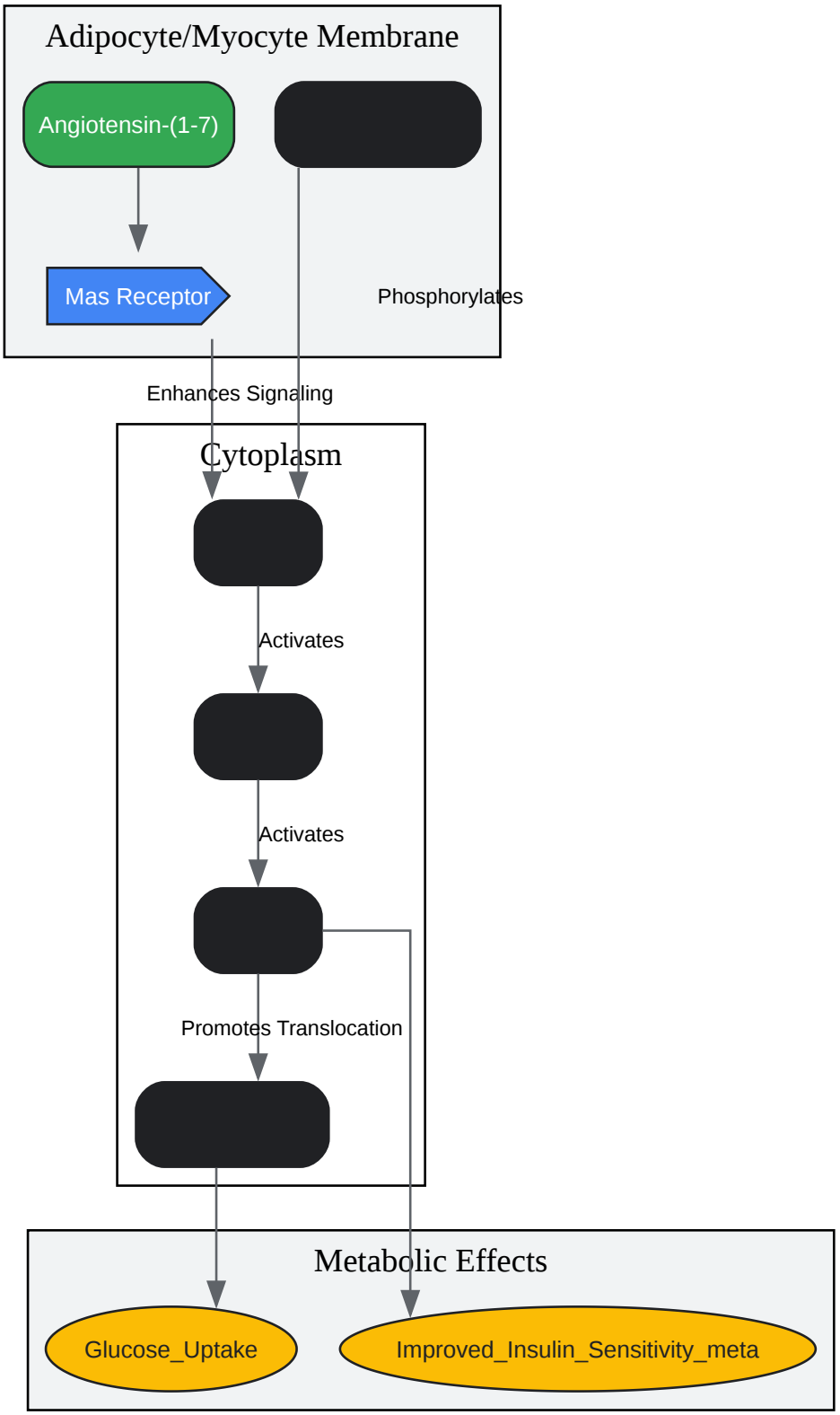
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